

Proper Disposal of Selenium-79: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Selenium-79**

Cat. No.: **B1240439**

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe and compliant handling of radioactive materials is paramount. **Selenium-79** (Se-79), a long-lived beta-emitting radionuclide, requires meticulous disposal procedures to ensure the safety of personnel and the environment. This document provides essential safety and logistical information, including operational and disposal plans, to serve as a preferred resource for laboratory safety and chemical handling.

Selenium-79 is classified as a low-level radioactive waste (LLRW) in typical laboratory settings. Due to its long half-life, it cannot be held for decay. Therefore, proper segregation, packaging, and transfer to a licensed disposal facility are mandatory. The following procedures provide a step-by-step guide for the proper management and disposal of **Selenium-79** waste.

Key Properties of Selenium-79 for Disposal Consideration

A clear understanding of the radiological properties of **Selenium-79** is crucial for safe handling and disposal. The following table summarizes these key characteristics.

Property	Value	Citation
Half-life	Approximately 327,000 years	[1]
Radiation Type	Beta (β) particle	[1][2]
Gamma (γ) Emission	None	[1][2]
Waste Classification	Long-lived Low-Level Radioactive Waste (LLRW)	[3][4]

Step-by-Step Disposal Procedures for Selenium-79 Waste

The proper disposal of **Selenium-79** waste involves a systematic approach from the point of generation to its final removal from the laboratory. Adherence to these steps, in conjunction with your institution's specific Environmental Health & Safety (EHS) or Radiation Safety Office (RSO) protocols, is essential.

Step 1: Waste Characterization and Segregation

Proper segregation is the foundation of safe radioactive waste management.

- Isolate by Isotope: All **Selenium-79** waste must be kept separate from other radioactive materials, especially short-lived isotopes.[3][4] A single container should be used for all long-lived isotopes with half-lives greater than 90 days.[3]
- Segregate by Form: Within the **Selenium-79** waste stream, separate materials by their physical form:
 - Dry Solid Waste: Includes contaminated gloves, bench paper, pipette tips, and other solid materials.
 - Aqueous Liquid Waste: Solutions containing **Selenium-79**. Do not mix with organic solvents.
 - Sharps Waste: Needles, scalpels, and other items that can puncture skin or waste containers.

- Mixed Waste: Waste that is both radioactive and chemically hazardous (e.g., contains solvents). This waste stream has more complex and costly disposal requirements. Consult your EHS/RSO before generating mixed waste.[4]

Step 2: Containerization

Use appropriate, dedicated containers for each segregated waste stream. Your EHS/RSO can typically provide these.

- Dry Solid Waste: Use a designated radioactive waste drum or box, lined with a plastic bag.[4]
- Aqueous Liquid Waste: Collect in a clearly labeled, unbreakable plastic carboy or bottle. Do not use glass containers.[4]
- Sharps Waste: Place directly into a puncture-proof sharps container specifically designated for radioactive waste.[4]

Step 3: Labeling

Accurate and clear labeling is a critical regulatory requirement.

- Labeling at the Start: Label all waste containers with "Caution, Radioactive Material" and the isotope (**Selenium-79**) before any waste is added.[3]
- Content Information: As waste is added, maintain a log sheet on the container. Record the date, activity (in millicuries or becquerels), and chemical form of the added waste.
- Final Labeling for Pickup: Before requesting a pickup, ensure the container is securely closed and has a completed radioactive waste tag affixed. This tag should include:
 - Principal Investigator's name and contact information.
 - Building and room number.
 - Isotope: **Selenium-79**.
 - Total estimated activity.

- Date the container was sealed.
- Waste form (e.g., dry solid, aqueous liquid).

Step 4: On-Site Storage

Store sealed waste containers in a designated and secure area within the laboratory.

- Location: The storage area should be away from high-traffic areas and clearly marked with radiation warning signs.
- Shielding: **Selenium-79** is a beta emitter. While it does not produce penetrating gamma radiation, shielding with materials like Plexiglas may be necessary depending on the activity level to protect against beta radiation.
- Contamination Surveys: Regularly perform wipe tests on the exterior of waste containers and in the storage area to check for contamination. Decontaminate any affected areas immediately.

Step 5: Waste Pickup and Disposal

- Contact EHS/RSO: Once a waste container is full, or before it exceeds any local storage time limits, contact your institution's EHS or RSO to schedule a pickup.
- Do Not Use Standard Disposal Routes: Never dispose of **Selenium-79** waste in the regular trash, biohazard bags, or down the sanitary sewer.
- Transportation: The transport of radioactive waste is regulated by the Department of Transportation (DOT) and the Nuclear Regulatory Commission (NRC). This is handled by trained EHS/RSO personnel or a licensed third-party vendor.

Experimental Protocol: Precipitation of Aqueous **Selenium-79** Waste

For aqueous solutions of **Selenium-79**, a common laboratory treatment to reduce its mobility is to convert the soluble selenite form into insoluble elemental selenium. This process stabilizes the waste into a solid form that is easier and safer to manage.

Objective: To precipitate soluble **Selenium-79** from an aqueous solution.

Materials:

- Aqueous **Selenium-79** waste (assumed to be in the selenite form, SeO_3^{2-}).
- 1M Hydrochloric acid (HCl) or 1M Sulfuric acid (H_2SO_4).
- Iron powder (Fe).
- pH meter or pH paper.
- Stir plate and stir bar.
- Filtration apparatus (e.g., Buchner funnel, filter paper).
- Appropriate personal protective equipment (PPE): lab coat, safety glasses, gloves.


Procedure:

- Preparation: Conduct the entire procedure in a certified chemical fume hood.
- Acidification: While stirring the aqueous **Selenium-79** waste, slowly add 1M HCl or 1M H_2SO_4 until the pH of the solution is between 3 and 4.^[5] Monitor the pH closely.
- Reduction: Add iron powder to the acidified solution. A recommended amount is approximately 3 to 5 grams per liter of wastewater.^[5]
- Reaction: Stir the mixture at room temperature for at least one hour to ensure the complete precipitation of elemental selenium, which will appear as a red precipitate.^[5]
- Precipitate Collection: Turn off the stir plate and allow the red precipitate to settle.
- Filtration: Separate the solid elemental selenium from the liquid by filtration.
- Waste Segregation:
 - The collected solid elemental selenium should be disposed of as dry solid **Selenium-79** waste.

- The remaining liquid (filtrate) should be surveyed for any remaining radioactivity. If it still contains significant activity, it should be collected as aqueous liquid **Selenium-79** waste.

Disposal Workflow for Selenium-79

The following diagram illustrates the logical workflow for the proper disposal of **Selenium-79** waste from a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Selenium-79** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. open.library.ubc.ca [open.library.ubc.ca]
- 2. eCFR :: 10 CFR 61.55 -- Waste classification. [ecfr.gov]
- 3. Radioactive Waste | Environment, Health and Safety [ehs.cornell.edu]
- 4. ehs.umich.edu [ehs.umich.edu]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Proper Disposal of Selenium-79: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1240439#selenium-79-proper-disposal-procedures\]](https://www.benchchem.com/product/b1240439#selenium-79-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com